

# H-D-His(tau-Trt)-OMe . HCl CAS number and molecular weight

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## Compound of Interest

Compound Name: H-D-His(tau-Trt)-OMe . HCl

Cat. No.: B15146090

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## Technical Data for H-D-His(tau-Trt)-OMe . HCl

This document provides key technical specifications for the compound **H-D-His(tau-Trt)-OMe . HCl**, intended for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

The fundamental properties of **H-D-His(tau-Trt)-OMe . HCl**, including its unique identifier and molecular weight, are summarized below. This information is critical for accurate experimental design and substance quantification.

Property	Value
CAS Number	200927-02-2[1][2][3]
Molecular Weight	447.97 g/mol [1][3]
Molecular Formula	C26H26ClN3O2[1][2][3]

**Note on Stereochemistry:** The "D" in the compound's name indicates the dextrorotatory isomer of histidine.

**Note on Protecting Groups:**

- Trt (Trityl): This bulky protecting group is attached to the imidazole ring of the histidine residue (at the tau position, also denoted as 1-position) to prevent side reactions during chemical synthesis.
- OMe (Methyl Ester): The C-terminus of the amino acid is protected as a methyl ester.
- HCl (Hydrochloride): The compound is supplied as a hydrochloride salt to improve its stability and solubility.

Due to the nature of the requested information, which pertains to specific chemical properties rather than complex biological or chemical processes, detailed experimental protocols, signaling pathways, and experimental workflow diagrams are not applicable.

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## References

- 1. H-D-His(1-Trt)-OMe · HCl - Creative Peptides [creative-peptides.com]
- 2. calpaclab.com [calpaclab.com]
- 3. H-D-His(1-trt)-ome HCl [oakwoodchemical.com]
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